

An In-Depth Technical Guide to Methyl 4-propionylbenzoate

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Compound of Interest

Compound Name: *Methyl 4-propionylbenzoate*

CAS No.: *17745-40-3*

Cat. No.: *B104100*

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Introduction

Methyl 4-propionylbenzoate is a bifunctional aromatic compound featuring both a ketone and a methyl ester group. This unique substitution pattern makes it a valuable intermediate and building block in synthetic organic chemistry. Its structure allows for selective modification at either the keto or ester functionality, or derivatization of the aromatic ring, providing access to a diverse range of more complex molecules. This guide serves as a comprehensive technical resource for researchers and drug development professionals, detailing the compound's chemical identity, a robust synthesis protocol with mechanistic insights, predictive spectroscopic analysis for structural verification, and an overview of its potential applications and safety considerations.

Chemical Identity and Properties

Precise identification is the cornerstone of chemical research. While commonly referred to as **Methyl 4-propionylbenzoate**, the systematic IUPAC name is Methyl 4-propanoylbenzoate.

Nomenclature and Identifiers

Identifier	Value	Source
IUPAC Name	methyl 4-propanoylbenzoate	PubChem[1]
Common Name	Methyl 4-propionylbenzoate	PubChem[1]
CAS Number	17745-40-3	PubChem[1]
Molecular Formula	C ₁₁ H ₁₂ O ₃	PubChem[1]
Synonyms	Benzoic acid, 4-(1-oxopropyl)-, methyl ester; 4-propanoylbenzoic acid methyl ester; Methyl 4-(propionyl)benzoate	PubChem[1]

Physicochemical Properties

The compound's physical and chemical properties dictate its behavior in reactions and its handling requirements. The data presented below are a mix of experimental and computationally predicted values.

Property	Value	Source / Method
Molecular Weight	192.21 g/mol	PubChem[1]
Exact Mass	192.078644241 Da	PubChem[1]
Melting Point	80-81.5 °C	Chemicalize[2]
Boiling Point	310.0 ± 25.0 °C (Predicted)	Chemicalize[2]
XLogP3	2.4	PubChem (Computed)[1]
Topological Polar Surface Area	43.4 Å ²	PubChem (Computed)[1]
Hydrogen Bond Donors	0	PubChem (Computed)[1]
Hydrogen Bond Acceptors	3	PubChem (Computed)[1]

Synthesis and Mechanism

A reliable and scalable synthesis is critical for the utilization of any chemical intermediate. The most direct and industrially relevant method for preparing **Methyl 4-propionylbenzoate** is the Friedel-Crafts acylation of methyl benzoate.

Recommended Synthetic Pathway: Friedel-Crafts Acylation

This electrophilic aromatic substitution reaction involves treating methyl benzoate with propionyl chloride in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl_3).
[3]

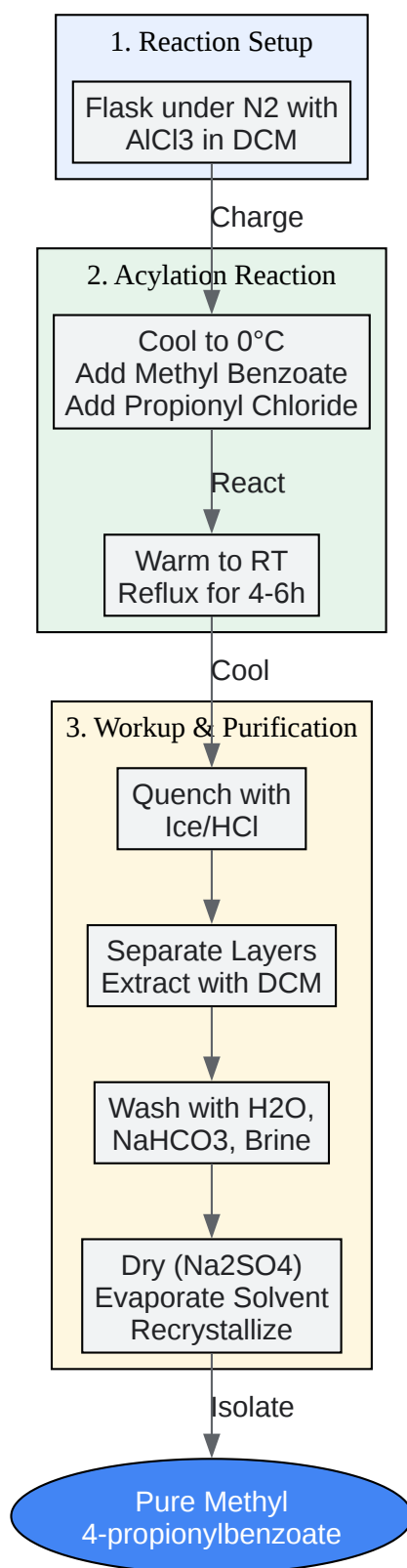
Rationale: The methyl ester group ($-\text{COOCH}_3$) is a deactivating, meta-directing group. However, Friedel-Crafts acylation is highly sensitive to deactivating groups and often fails with moderately or strongly deactivated rings. To overcome this, forcing conditions (e.g., excess catalyst, higher temperatures) may be necessary. Despite the deactivating nature of the ester, acylation occurs preferentially at the para position due to reduced steric hindrance compared to the ortho positions. The acylium ion is a strong electrophile, capable of reacting with the moderately deactivated ring.
[4]

Detailed Experimental Protocol

- **Setup:** A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas outlet (e.g., a bubbler with mineral oil or a connection to a scrubber) is charged with anhydrous aluminum chloride (1.2 equivalents) and a dry, inert solvent such as dichloromethane (DCM) or 1,2-dichloroethane (DCE) under an inert atmosphere (N_2 or Ar).
- **Reagent Addition:** The flask is cooled to $0\text{ }^\circ\text{C}$ in an ice bath. Methyl benzoate (1.0 equivalent) is added to the stirred suspension.
- **Electrophile Generation:** Propionyl chloride (1.1 equivalents) is added dropwise via the dropping funnel over 30 minutes, maintaining the temperature at $0\text{ }^\circ\text{C}$. The reaction mixture typically develops a deep color.

- **Reaction:** After the addition is complete, the ice bath is removed, and the mixture is allowed to warm to room temperature. It is then heated to reflux (approx. 40 °C for DCM) and stirred for 4-6 hours, monitoring the reaction progress by TLC or GC-MS.
- **Quenching:** The reaction mixture is cooled back to 0 °C and carefully quenched by slowly pouring it over crushed ice containing concentrated hydrochloric acid. This step hydrolyzes the aluminum complexes and protonates the product.
- **Workup:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted twice with DCM. The combined organic layers are washed sequentially with water, saturated sodium bicarbonate solution (to remove any remaining acid), and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and the solvent is removed under reduced pressure to yield the crude product. The final product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford **Methyl 4-propionylbenzoate** as a solid.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **Methyl 4-propionylbenzoate**.

Structural Elucidation and Spectroscopic Analysis

Confirmation of the molecular structure is achieved through a combination of spectroscopic techniques. As experimental spectra are not readily available in public databases, the following sections provide an expert-level prediction of the key spectroscopic features based on the known structure.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show four distinct signals corresponding to the four types of protons in the molecule.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~ 8.10	Doublet (d)	2H	Ar-H (ortho to -COOCH ₃)	Deshielded by the adjacent electron-withdrawing ester group.
~ 7.95	Doublet (d)	2H	Ar-H (ortho to -COEt)	Deshielded by the adjacent electron-withdrawing ketone group.
~ 3.95	Singlet (s)	3H	-OCH ₃	Typical chemical shift for a methyl ester.
~ 3.00	Quartet (q)	2H	-CH ₂ -	Adjacent to a carbonyl group and coupled to the -CH ₃ group.
~ 1.20	Triplet (t)	3H	-CH ₃	Coupled to the adjacent -CH ₂ - group.

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will provide information on all eleven carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Assignment	Rationale
~ 199.5	C=O (Ketone)	Typical range for an aryl ketone carbonyl.
~ 166.0	C=O (Ester)	Typical range for a benzoate ester carbonyl.
~ 139.0	Ar-C (Quaternary)	Aromatic carbon attached to the propionyl group.
~ 134.0	Ar-C (Quaternary)	Aromatic carbon attached to the ester group.
~ 129.8	Ar-CH	Aromatic carbons ortho to the ester group.
~ 128.5	Ar-CH	Aromatic carbons ortho to the propionyl group.
~ 52.5	-OCH ₃	Typical shift for a methyl ester carbon.
~ 31.5	-CH ₂ -	Aliphatic carbon alpha to a carbonyl.
~ 8.5	-CH ₃	Aliphatic methyl carbon.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum is dominated by strong absorptions from the two carbonyl groups and the C-O bonds of the ester.

Wavenumber (cm ⁻¹)	Intensity	Bond Vibration	Rationale
~ 3050	Medium-Weak	C-H (Aromatic)	Characteristic sp ² C-H stretching.
~ 2970	Medium-Weak	C-H (Aliphatic)	Characteristic sp ³ C-H stretching.
~ 1725	Strong	C=O (Ester)	Aromatic esters absorb at a higher frequency than aromatic ketones. ^[5] ^[6]
~ 1685	Strong	C=O (Ketone)	Conjugation with the aromatic ring lowers the frequency from a typical aliphatic ketone (~1715 cm ⁻¹). ^[7]
~ 1600, 1450	Medium	C=C (Aromatic)	Ring stretching vibrations.
~ 1280	Strong	C-O (Ester)	Asymmetric stretch, characteristic of esters. ^[6]
~ 1120	Strong	C-O (Ester)	Symmetric stretch, characteristic of esters. ^[6]

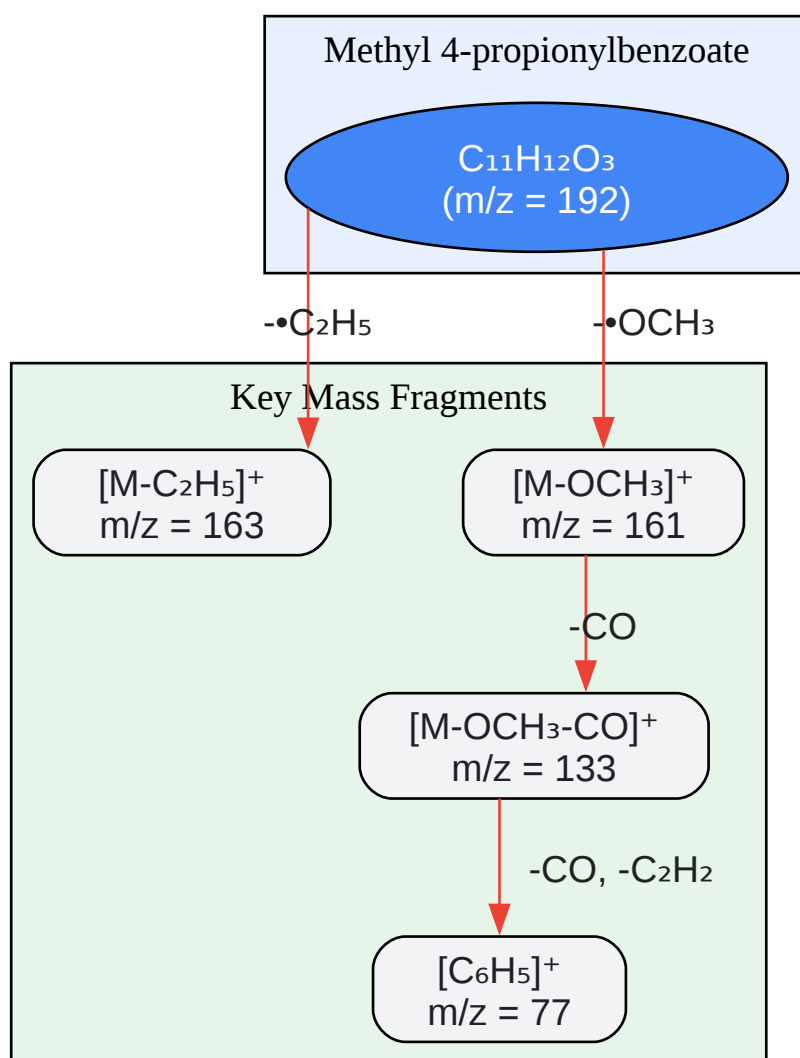
Mass Spectrometry (Predicted)

Electron Ionization Mass Spectrometry (EI-MS) will show the molecular ion and characteristic fragmentation patterns.

- Molecular Ion (M⁺•): A prominent peak is expected at m/z = 192, corresponding to the molecular weight of the compound (C₁₁H₁₂O₃)⁺•.

- Key Fragments:

- $m/z = 163$: Loss of the ethyl radical ($\bullet\text{CH}_2\text{CH}_3$, 29 Da) via alpha-cleavage at the ketone, forming a stable acylium ion. This is often a major fragmentation pathway for aryl ketones.
- $m/z = 161$: Loss of the methoxy radical ($\bullet\text{OCH}_3$, 31 Da) from the ester group.[8]
- $m/z = 133$: Subsequent loss of carbon monoxide (CO, 28 Da) from the m/z 161 fragment.
- $m/z = 105$: Loss of the propionyl group and the methoxy group, resulting in the benzoyl cation.
- $m/z = 77$: Loss of CO from the benzoyl cation to give the phenyl cation.[8]



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Caption: Predicted major fragmentation pathways in EI-MS.

Applications in Research and Drug Development

Methyl 4-propionylbenzoate serves as a versatile scaffold in medicinal chemistry and materials science. Its two distinct functional groups allow for orthogonal chemical modifications.

- **Medicinal Chemistry:** Substituted benzoates and aromatic ketones are common motifs in pharmacologically active compounds. This molecule can be a starting point for synthesizing:
 - **Enzyme Inhibitors:** The ketone can be modified to form oximes, hydrazones, or reduced to an alcohol, creating diverse structures for screening against targets like kinases or phosphatases.^[9]
 - **Receptor Ligands:** The ester can be hydrolyzed to the corresponding carboxylic acid, which can serve as a key interaction point (e.g., a hydrogen bond donor/acceptor or a salt bridge) with biological receptors.
 - **Heterocycle Synthesis:** The ketone functionality is a precursor for building various heterocyclic rings (e.g., pyrazoles, isoxazoles) appended to the benzoate core, a common strategy in drug discovery.^[10]
- **Materials Science:** The rigid aromatic core and reactive handles make it a candidate for synthesizing novel polymers or liquid crystals. The ester can be used in polymerization reactions, while the ketone can be used for cross-linking or further functionalization.

Safety and Handling

As a laboratory chemical, **Methyl 4-propionylbenzoate** must be handled with appropriate precautions.

GHS Hazard Classification

Hazard Code	Statement	Class	Signal Word
H302	Harmful if swallowed	Acute Toxicity, Oral (Cat. 4)	Warning
H315	Causes skin irritation	Skin Irritation (Cat. 2)	Warning
H319	Causes serious eye irritation	Eye Irritation (Cat. 2A)	Warning
H335	May cause respiratory irritation	STOT SE (Cat. 3)	Warning

Source: PubChem[1]

Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapor. Wash hands thoroughly after handling.[11]

First Aid Measures

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 15666905, Methyl 4-propanoylbenzoate. Retrieved from [\[Link\]](#).
- PubMed (2017). Neutral losses of sodium benzoate and benzoic acid in the fragmentation of the $[M + Na]^+$ ions. Rapid Commun Mass Spectrom. Retrieved from [\[Link\]](#).
- American Elements (2017). Neutral losses of sodium benzoate and benzoic acid... Retrieved from [\[Link\]](#).
- Pharmacy 180 (n.d.). Fragmentation Processes - Structure Determination of Organic Compounds. Retrieved from [\[Link\]](#).
- Chemistry LibreTexts (2024). 12.8: Infrared Spectra of Some Common Functional Groups. Retrieved from [\[Link\]](#).
- Spectroscopy Online (2018). The C=O Bond, Part VI: Esters and the Rule of Three. Retrieved from [\[Link\]](#).
- Illinois State University (2015). Infrared Spectroscopy. Retrieved from [\[Link\]](#).
- PubMed (2015). Identification of para-Substituted Benzoic Acid Derivatives as Potent Inhibitors of the Protein Phosphatase Slingshot. ChemMedChem. Retrieved from [\[Link\]](#).
- Save My Exams (2024). Friedel-Crafts Acylation. Retrieved from [\[Link\]](#).
- MDPI (2021). Friedel-Crafts-Type Acylation and Amidation Reactions in Strong Brønsted Acid. Molecules. Retrieved from [\[Link\]](#).
- PubMed (2021). Current trends of benzothiazoles in drug discovery: a patent review (2015-2020). Expert Opinion on Therapeutic Patents. Retrieved from [\[Link\]](#).

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Sources

- 1. Methyl 4-propanoylbenzoate | C₁₁H₁₂O₃ | CID 15666905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-(p-carboMethoxyphenyl)-2-propanone CAS#: 17745-40-3 [m.chemicalbook.com]
- 3. savemyexams.com [savemyexams.com]
- 4. mdpi.com [mdpi.com]
- 5. echemi.com [echemi.com]
- 6. spectroscopyonline.com [spectroscopyonline.com]
- 7. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- 8. pharmacy180.com [pharmacy180.com]
- 9. Identification of para-Substituted Benzoic Acid Derivatives as Potent Inhibitors of the Protein Phosphatase Slingshot - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Current trends of benzothiazoles in drug discovery: a patent review (2015-2020) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. matrixscientific.com [matrixscientific.com]
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